

Personal protective equipment for handling 5-tert-Butyl-2-(chloromethyl)oxazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-tert-Butyl-2-(chloromethyl)oxazole

Cat. No.: B1282078

[Get Quote](#)

Essential Safety and Handling Guide for 5-tert-Butyl-2-(chloromethyl)oxazole

This document provides critical safety and logistical information for the handling of **5-tert-Butyl-2-(chloromethyl)oxazole** (CAS No. 224441-73-0). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining necessary personal protective equipment, operational protocols, and disposal plans.

Chemical Identifier:

- Name: **5-tert-Butyl-2-(chloromethyl)oxazole**
- CAS Number: 224441-73-0
- Molecular Formula: $C_8H_{12}ClNO$ [\[1\]](#)

Hazard Summary: This chemical is classified as hazardous. According to the Global Harmonized System (GHS), it is corrosive and harmful if swallowed.[\[2\]](#)

- Signal Word: Danger[\[2\]](#)
- Hazard Statements: H302 (Harmful if swallowed), H314 (Causes severe skin burns and eye damage).[\[2\]](#)

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling this substance. The following table summarizes the recommended PPE.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.	Protects against splashes that can cause severe eye damage.
Hand Protection	Chemically resistant gloves (e.g., Nitrile, Neoprene).	Prevents severe skin burns upon contact.
Body Protection	Protective clothing, lab coat.	Shields skin from accidental exposure.
Respiratory Protection	Use in a well-ventilated area or with a respirator.	Avoid inhalation of vapors or mists.

Experimental Protocol: Safe Handling and Disposal

Adherence to the following step-by-step guide is crucial for minimizing risk during the handling and use of **5-tert-Butyl-2-(chloromethyl)oxazole**.

1. Preparation and Precautionary Measures:

- Before beginning work, ensure all necessary PPE is available and in good condition.
- Work should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Locate the nearest emergency eyewash station and safety shower before starting any procedure.
- Avoid eating, drinking, or smoking in the handling area.^[3]

2. Handling the Chemical:

- Wear the appropriate PPE as specified in the table above.[4]
- Avoid direct contact with the skin, eyes, and clothing.[3]
- Do not inhale any fumes, mists, or vapors.[3]
- After handling, wash hands and any exposed skin thoroughly.[3]

3. Storage:

- Store in a tightly closed container.[3]
- Keep in a dry, cool, and well-ventilated place.[3] The recommended storage temperature is 4°C.[2]
- Store locked up.[3]

4. Spill and Emergency Procedures:

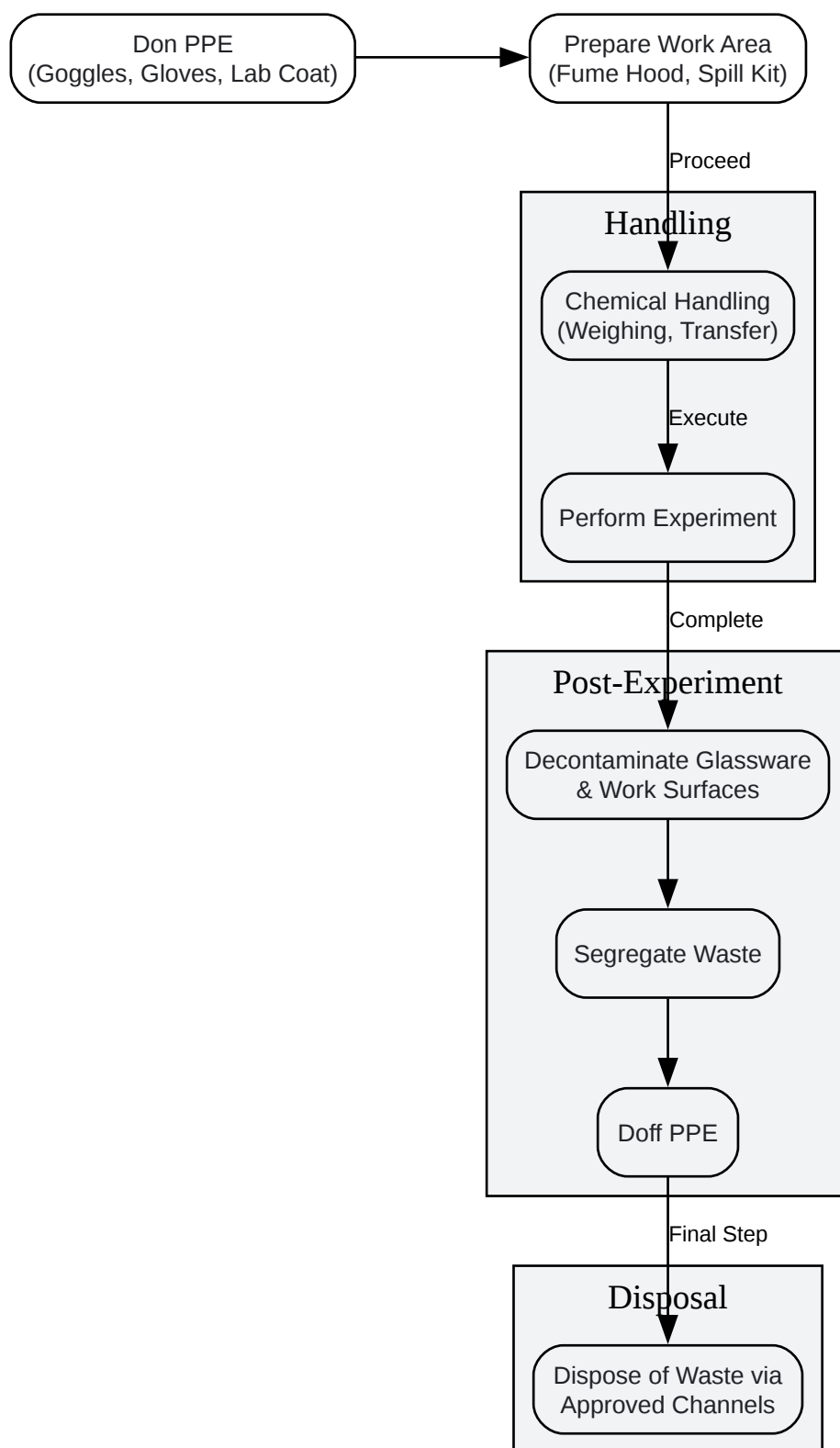
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[3]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If skin irritation or burns occur, get medical advice/attention.[3]
- Inhalation: Move the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[3]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[3]

5. Disposal:

- Dispose of contents and container to an approved waste disposal plant.[3]
- Waste materials should be stored separately and handed over to a professional waste treatment company to avoid environmental pollution.[4]

Operational Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **5-tert-Butyl-2-(chloromethyl)oxazole**, from initial preparation to final disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **5-tert-Butyl-2-(chloromethyl)oxazole**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. calpaclab.com [calpaclab.com]
- 2. 5-(tert-Butyl)-2-(chloromethyl)oxazole | 224441-73-0 [sigmaaldrich.com]
- 3. fishersci.com [fishersci.com]
- 4. 224441-73-0|5-tert-Butyl-2-(chloromethyl)oxazole|5-tert-Butyl-2-(chloromethyl)oxazole|- 范德生物科技公司 [bio-fount.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 5-tert-Butyl-2-(chloromethyl)oxazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1282078#personal-protective-equipment-for-handling-5-tert-butyl-2-chloromethyl-oxazole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com